

Refinement of dosage calculations for Sodium nifurstyrenate in fish treatment

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Compound of Interest

Compound Name: **Sodium nifurstyrenate**

Cat. No.: **B035098**

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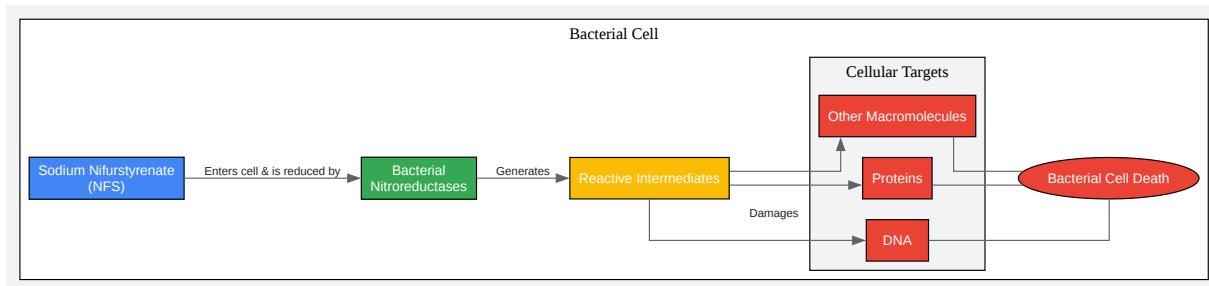
Technical Support Center: Sodium Nifurstyrenate Applications in Aquaculture

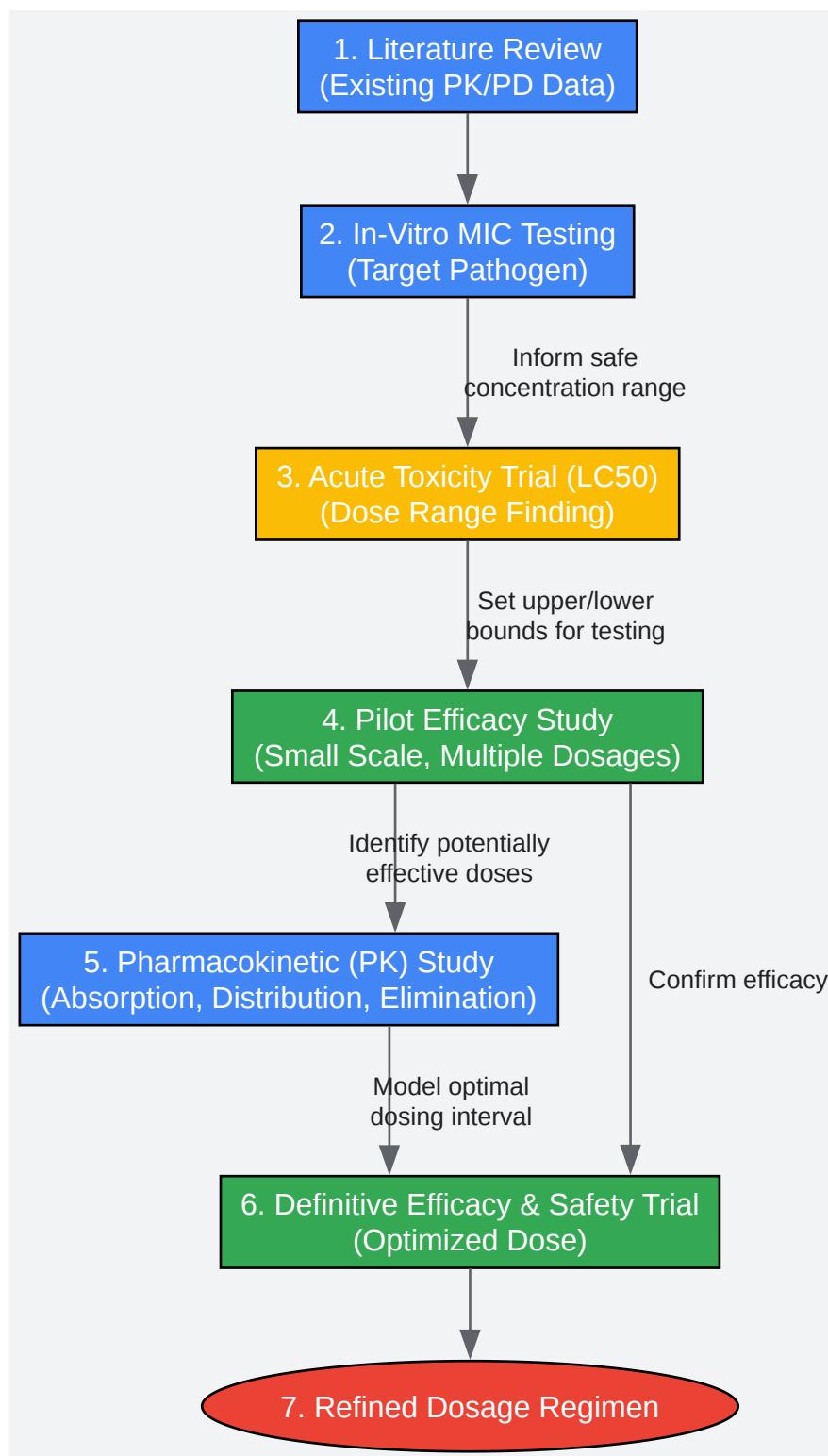
This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **Sodium Nifurstyrenate** in fish treatment. Content is organized into frequently asked questions and troubleshooting guides to address specific experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Sodium Nifurstyrenate**?

A1: **Sodium Nifurstyrenate** is a nitrofuran-derived antimicrobial agent. Its mechanism of action involves the enzymatic reduction of its nitro group within the bacterial cell. This process generates highly reactive intermediates that cause irreversible damage to bacterial DNA, proteins, and other essential macromolecules, ultimately leading to bacterial cell death^[1]. It is particularly effective against Gram-positive bacteria, such as *Staphylococcus* species^[1]. Some studies also suggest that nitrofurans can interfere with gene expression by specifically inhibiting the translation of inducible genes^[2].





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References

- 1. Sodium Nifurstyrenate | Research Grade | RUO [benchchem.com]
- 2. Nitrofurans, a group of synthetic antibiotics, with a new mode of action: discrimination of specific messenger RNA classes - PubMed [pubmed.ncbi.nlm.nih.gov]
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